

Technical Application Note: Scalable Synthesis of 6-(Methoxymethoxy)-1H-indazol-3-amine

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Compound of Interest

Compound Name: 6-(Methoxymethoxy)-1H-indazol-3-amine

CAS No.: 951624-24-1

Cat. No.: B2928577

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Executive Summary

This application note details the optimized synthesis of **6-(Methoxymethoxy)-1H-indazol-3-amine**, a critical privileged scaffold in the development of tyrosine kinase inhibitors (e.g., VEGFR/PDGFR inhibitors). The 3-aminoindazole core functions as a robust hydrogen bond donor/acceptor motif in the ATP-binding pocket of kinases, while the Methoxymethyl (MOM) ether at the C6 position serves as a stable, orthogonal protecting group for a phenolic hydroxyl, allowing for late-stage diversification.

The protocol utilizes a two-step sequence starting from commercially available 2-fluoro-4-hydroxybenzonitrile. This route is selected for its atom economy, scalability, and avoidance of transition metal catalysts in the ring-closure step.

Retrosynthetic Analysis & Strategy

The synthesis is driven by the nucleophilic aromatic substitution (

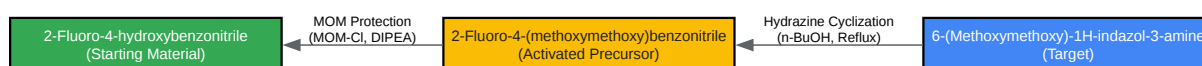
) of an activated aryl fluoride by hydrazine, followed by an intramolecular cyclization onto the nitrile group.

Key Strategic Considerations:

- **MOM Protection First:** The phenolic hydroxyl must be protected prior to hydrazine treatment to prevent side reactions (hydrazide formation) and to simplify purification. The MOM group is chosen for its stability under the basic, nucleophilic conditions of the cyclization step.
- **Solvent Selection:** The electron-donating nature of the alkoxy group at the para position (relative to the nitrile) slightly deactivates the ring toward

. Therefore, a higher-boiling solvent (

-butanol) is preferred over ethanol to drive the reaction to completion.



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Figure 1: Retrosynthetic logic flow from target to commercially available starting material.

Experimental Protocol

Step 1: Synthesis of 2-Fluoro-4-(methoxymethoxy)benzonitrile

Objective: Protection of the phenol moiety. Safety Critical: Chloromethyl methyl ether (MOM-Cl) is a known human carcinogen. All operations must be performed in a functioning fume hood with double nitrile gloves.

Reagents Table

Reagent	MW (g/mol)	Equiv.[1]	Amount
2-Fluoro-4-hydroxybenzonitrile	137.11	1.0	13.7 g (100 mmol)
MOM-Cl (Chloromethyl methyl ether)	80.51	1.2	9.1 mL (120 mmol)
DIPEA (			
- Diisopropylethylamine)	129.24	1.5	26.1 mL (150 mmol)
DCM (Dichloromethane)	-	-	200 mL

Procedure

- Setup: Charge a 500 mL round-bottom flask (RBF) with 2-fluoro-4-hydroxybenzonitrile and anhydrous DCM under a nitrogen atmosphere.
- Base Addition: Cool the solution to 0 °C (ice bath). Add DIPEA dropwise via syringe over 10 minutes. The solution may darken slightly.
- Protection: Add MOM-Cl dropwise over 20 minutes, maintaining the internal temperature below 5 °C.
 - Note: Slow addition controls the exotherm and prevents vaporization of MOM-Cl.
- Reaction: Remove the ice bath and allow the reaction to warm to room temperature (RT). Stir for 3–4 hours.
 - Validation: Monitor by TLC (Hexane/EtOAc 4:1). The starting material () should disappear, and a less polar product () should appear.

- Workup: Quench the reaction with saturated aqueous NaHCO3 (100 mL). Separate the organic layer.^{[2][3][4]} Extract the aqueous layer with DCM (100 mL).
- Purification: Wash combined organics with water and brine, dry over Na2SO4, and concentrate in vacuo.
- Result: The crude oil usually solidifies upon standing. If necessary, purify via short silica plug (10% EtOAc in Hexanes) to yield a white crystalline solid.
 - Yield Expectation: 90–95%.^[5]

Step 2: Cyclization to 6-(Methoxymethoxy)-1H-indazol-3-amine

Objective: Formation of the indazole core via hydrazine cascade.

Reagents Table

Reagent	MW (g/mol)	Equiv. ^[1]	Amount
2-Fluoro-4-(MOM)benzonitrile	181.16	1.0	9.06 g (50 mmol)
Hydrazine Hydrate (64% or 80%)	50.06	5.0	~12 mL (excess)
n-Butanol	-	-	100 mL

Procedure

- Setup: In a 250 mL RBF equipped with a reflux condenser, dissolve the intermediate from Step 1 in n-butanol.

- Reagent Addition: Add Hydrazine Hydrate in one portion at RT.
- Cyclization: Heat the mixture to reflux (°C) for 6–12 hours.
 - Mechanistic Insight: The reaction proceeds via displacement of the fluorine by hydrazine, followed by rapid intramolecular nucleophilic attack of the hydrazine nitrogen onto the nitrile carbon.
 - Monitoring: LCMS is preferred here. Look for the mass shift:
.
- Workup: Cool the reaction to RT. The product often precipitates directly from the cooling butanol.
- Isolation:
 - Option A (Precipitate): Filter the solid, wash with cold ethanol (mL) and diethyl ether.
 - Option B (No Precipitate): Concentrate the `ngcontent-ng-c1989010908="" _ngghost-ng-c2193002942="" class="inline ng-star-inserted">` -butanol under reduced pressure. Resuspend the residue in water (50 mL) and extract with EtOAc (mL). Wash with brine, dry, and concentrate.^[6]
- Purification: Recrystallization from Ethanol/Water or column chromatography (DCM/MeOH 95:5) if high purity (>99%) is required for biological assays.

Quality Control & Validation

To ensure the protocol was successful, compare analytical data against these standards.

Analytical Specifications

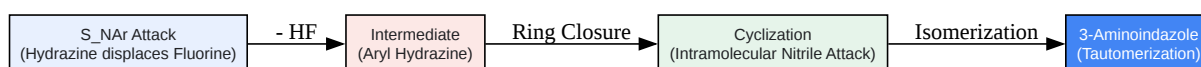
Test	Expected Result	Interpretation
LCMS		Confirms MW. Absence of 181.1 (SM) indicates completion.
¹ H NMR (DMSO-)	11.3 (s, 1H, NH), 6.6 (s, 1H, C7-H), 5.2 (s, 2H, O-CH ₂ -O), 5.3 (br s, 2H, NH ₂)	Diagnostic MOM peak at 5.2 ppm and disappearance of nitrile stretch in IR.
Appearance	Off-white to pale yellow solid	Dark brown indicates oxidation; recrystallize.

Troubleshooting Guide

- Issue: Incomplete conversion in Step 2.
 - Cause: Reaction temperature too low.
 - Solution: Ensure vigorous reflux in -butanol. Do not substitute with ethanol unless the reaction runs in a sealed tube at >100 °C.
- Issue: Loss of MOM group.
 - Cause: Acidic contamination or excessive heat during workup.
 - Solution: Ensure all glassware is base-washed or neutral. Avoid strong acids during workup.

Mechanism of Action (Signaling & Synthesis)[2][5]

The following diagram illustrates the chemical mechanism of the ring-closing step, which is the critical transformation in this protocol.



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Figure 2: Mechanistic pathway of the hydrazine-mediated indazole formation.

References

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